

Application Notes and Protocols for the Synthesis of Copper(II) Aspirinate

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Compound of Interest

Compound Name: Copper aspirinate

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These application notes provide a detailed experimental protocol for the synthesis of copper(II) aspirinate, a coordination complex with demonstrated anti-inflammatory and potential therapeutic properties. The protocols are intended for use by qualified researchers and scientists in a laboratory setting.

Introduction

Copper(II) aspirinate, also known as cupric acetylsalicylate, is a chemical compound with the formula $\text{Cu}_2\text{C}_{36}\text{H}_{28}\text{O}_{16}$.^{[1][2]} It is a bright blue crystalline solid.^[1] This complex has garnered interest in the pharmaceutical field due to its potential as a treatment for rheumatoid arthritis.^[1]^[3] Studies have suggested that **copper aspirinate** may offer enhanced efficacy compared to aspirin alone.^[1] The compound also exhibits antioxidative properties.^[4]

This document outlines two common and reliable methods for the synthesis of copper(II) aspirinate.

Quantitative Data Summary

The following table summarizes key quantitative data for copper(II) aspirinate.

Property	Value	Reference
Chemical Formula	$\text{Cu}_2\text{C}_{36}\text{H}_{28}\text{O}_{16}$	[1][2]
Molar Mass	843.696 g/mol	[1][2]
Appearance	Bright blue crystalline solid	[1]
Melting Point	248 to 255 °C (decomposes)	[1][5]
Solubility in Water	Insoluble	[5]

Experimental Protocols

Two primary methods for the synthesis of copper(II) aspirinate are detailed below.

Method 1: Reaction of Acetylsalicylic Acid with Copper(II) Carbonate

This method involves the direct reaction of acetylsalicylic acid with copper(II) carbonate, which produces carbon dioxide as a byproduct.[3]

Materials:

- Acetylsalicylic acid (9 g)[3]
- Copper(II) carbonate (3 g)[3]
- Distilled water (75 mL)[3]
- Isopropyl alcohol[3]
- Stirring hot plate[3]
- Beaker (150 mL)[3]
- Vacuum filtration apparatus (Büchner funnel, filter flask)[3]

Procedure:

- Add 9 g of acetylsalicylic acid and a magnetic stir bar to a 150 mL beaker.[3]
- Add 75 mL of distilled water to the beaker.[3]
- Heat the mixture to near boiling with constant stirring.[3]
- Slowly and carefully add 3 g of copper(II) carbonate to the heated mixture. Add the copper carbonate in small portions to control the effervescence from the release of carbon dioxide.
[3]
- Observe the color change from the white acetylsalicylic acid and greenish-blue copper carbonate to a blue suspension of **copper aspirinate**. [3][6]
- Continue heating and stirring for an additional 5-10 minutes after all the copper carbonate has been added to ensure the reaction goes to completion. [3][6]
- Turn off the heat and stirring and allow the blue precipitate of **copper aspirinate** to settle. [3][6]
- Once settled, filter the product using a vacuum filtration apparatus. [3]
- Wash the crude product with isopropyl alcohol to remove any unreacted acetylsalicylic acid and other impurities. [3]
- Dry the final product, a fine dark blue powder, thoroughly. [3]

Method 2: Precipitation Reaction from Sodium Acetylsalicylate and a Copper(II) Salt

This method involves first preparing a solution of sodium acetylsalicylate, followed by the precipitation of **copper aspirinate** upon the addition of a soluble copper(II) salt, such as copper(II) sulfate. [1][2][7]

Materials:

- Acetylsalicylic acid
- Sodium carbonate [1][7]

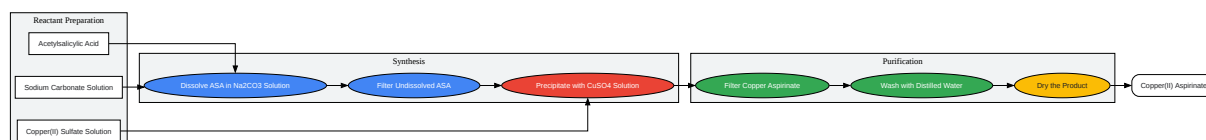
- Copper(II) sulfate[1]
- Distilled water
- Beakers
- Filtration apparatus

Procedure:

- Dissolve an excess of acetylsalicylic acid in an aqueous solution of sodium carbonate. Using sodium hydroxide is not recommended as it can hydrolyze the acetylsalicylic acid.[1][7]
- Filter the resulting solution to remove any undissolved acetylsalicylic acid. This ensures that no unreacted carbonate remains, which could precipitate with the copper ions.[1]
- In a separate beaker, prepare a solution of copper(II) sulfate in distilled water.[2]
- Slowly add the copper(II) sulfate solution to the sodium acetylsalicylate solution while stirring.[2]
- A bright blue precipitate of copper(II) aspirinate will form immediately.[1][2]
- Filter the precipitate from the solution using a filtration apparatus.[1][7]
- Wash the collected crystals with distilled water and allow them to dry.[1]

Experimental Workflow Diagram

The following diagram illustrates the key steps in the synthesis of copper(II) aspirinate via the precipitation reaction method (Method 2).



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Caption: Workflow for **Copper Aspirinate** Synthesis.

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